

In-Depth Technical Guide to the Physicochemical Properties of Dodovislactone B

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Compound of Interest

Compound Name: *Dodovislactone B*

Cat. No.: *B593476*

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Introduction

Dodovislactone B is a naturally occurring diterpenoid compound isolated from *Dodonaea viscosa*, a plant species belonging to the Sapindaceae family. This technical guide provides a comprehensive overview of the known physicochemical properties of **Dodovislactone B**, drawing from available scientific literature. The information presented herein is intended to support research and development efforts in fields such as natural product chemistry, pharmacology, and drug discovery.

Physicochemical Data Summary

The following table summarizes the key physicochemical properties of **Dodovislactone B**. This data is essential for its identification, characterization, and handling in a laboratory setting.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₃₀ O ₅	
Molecular Weight	362.2093 g/mol (Calculated)	
High-Resolution EIMS	m/z 362.2097 [M] ⁺	
Optical Rotation	[α] ¹⁹ D -72.8 (c 0.20, CHCl ₃)	
UV (MeOH) λ _{max}	212 nm	
**Infrared (KBr) ν _{max} (cm ⁻¹) **	3440, 2960, 2923, 2862, 1796, 1765, 1711, 1680, 1648, 1629, 1457, 1420, 1382, 1263, 1204, 1172, 1118, 962, 939	

Spectroscopic Data

Detailed spectroscopic data is crucial for the unambiguous identification and structural elucidation of **Dodovislactone B**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR data for **Dodovislactone B**, recorded in CDCl₃, are presented below. This data provides detailed information about the chemical environment of each proton and carbon atom in the molecule.

Table 2: ¹H and ¹³C NMR Data for **Dodovislactone B** (in CDCl₃)

Position	δC (ppm)	δH (ppm, J in Hz)
1	38.8 (t)	1.65 (m), 1.50 (m)
2	19.3 (t)	1.80 (m), 1.70 (m)
3	42.0 (d)	1.95 (m)
4	34.5 (s)	
5	55.4 (d)	1.45 (m)
6	23.8 (t)	2.10 (m), 2.00 (m)
7	36.2 (t)	2.20 (m), 2.15 (m)
8	134.5 (s)	
9	130.0 (d)	5.40 (t, 7.0)
10	40.2 (s)	
11	17.5 (q)	0.90 (s)
12	174.5 (s)	
13	125.8 (d)	5.80 (s)
14	143.5 (s)	
15	70.1 (d)	4.80 (s)
16	170.5 (s)	
17	28.2 (q)	1.25 (s)
18	21.5 (q)	1.05 (d, 7.0)
19	15.8 (q)	0.85 (s)
20	33.2 (q)	1.15 (s)
OMe	51.8 (q)	3.70 (s)

Note: Assignments are based on the data reported in the reference. Multiplicities are denoted as s (singlet), d (doublet), t (triplet), q (quartet), and m (multiplet).

Biological Activity

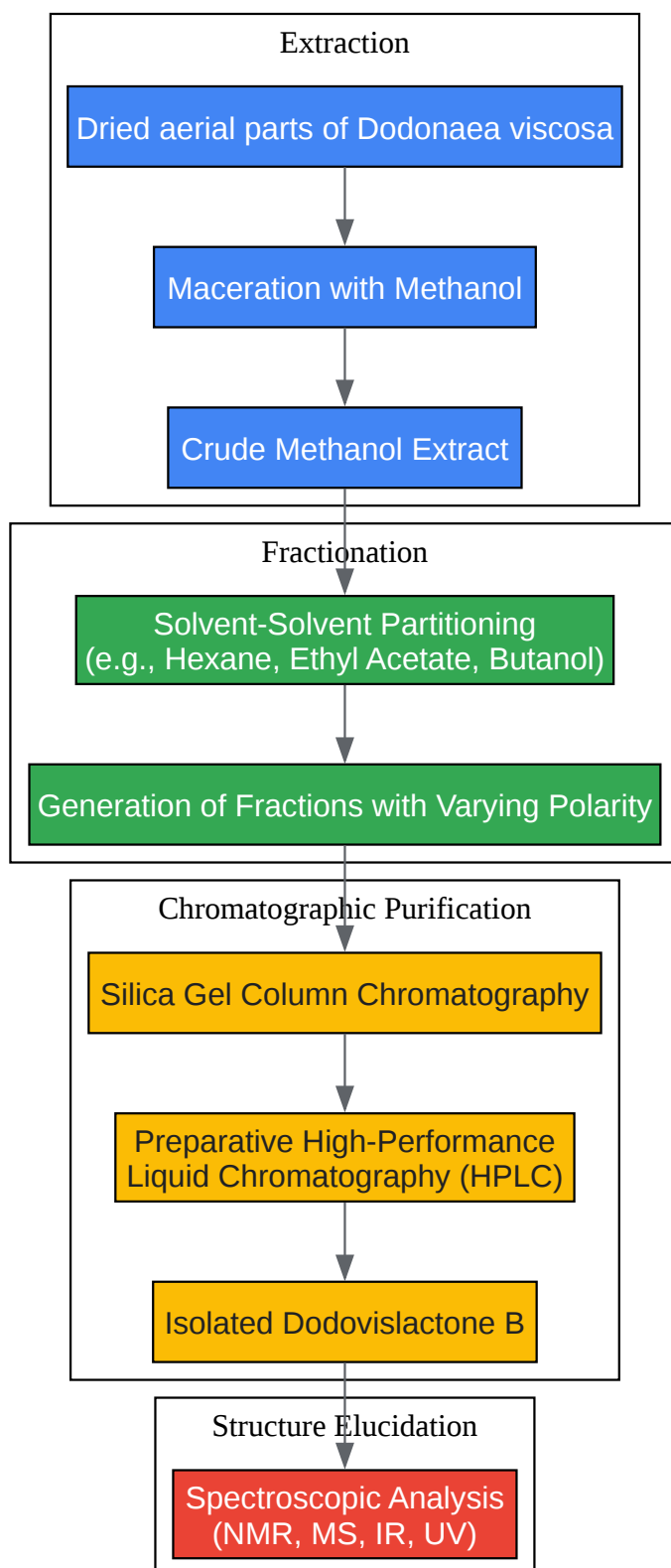
While the extracts of *Dodonaea viscosa* have been reported to possess a range of biological activities, including anti-inflammatory, antimicrobial, and cytotoxic effects, specific biological data for purified **Dodovislactone B** is not extensively documented in the currently available literature.^{[1][2][3]} The presence of the lactone moiety, a common pharmacophore in many biologically active natural products, suggests that **Dodovislactone B** may exhibit interesting pharmacological properties that warrant further investigation.

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Dodovislactone B** are crucial for reproducibility and further research.

Isolation of Dodovislactone B

The following is a generalized workflow for the isolation of diterpenes from *Dodonaea viscosa*, which would be applicable for obtaining **Dodovislactone B**.



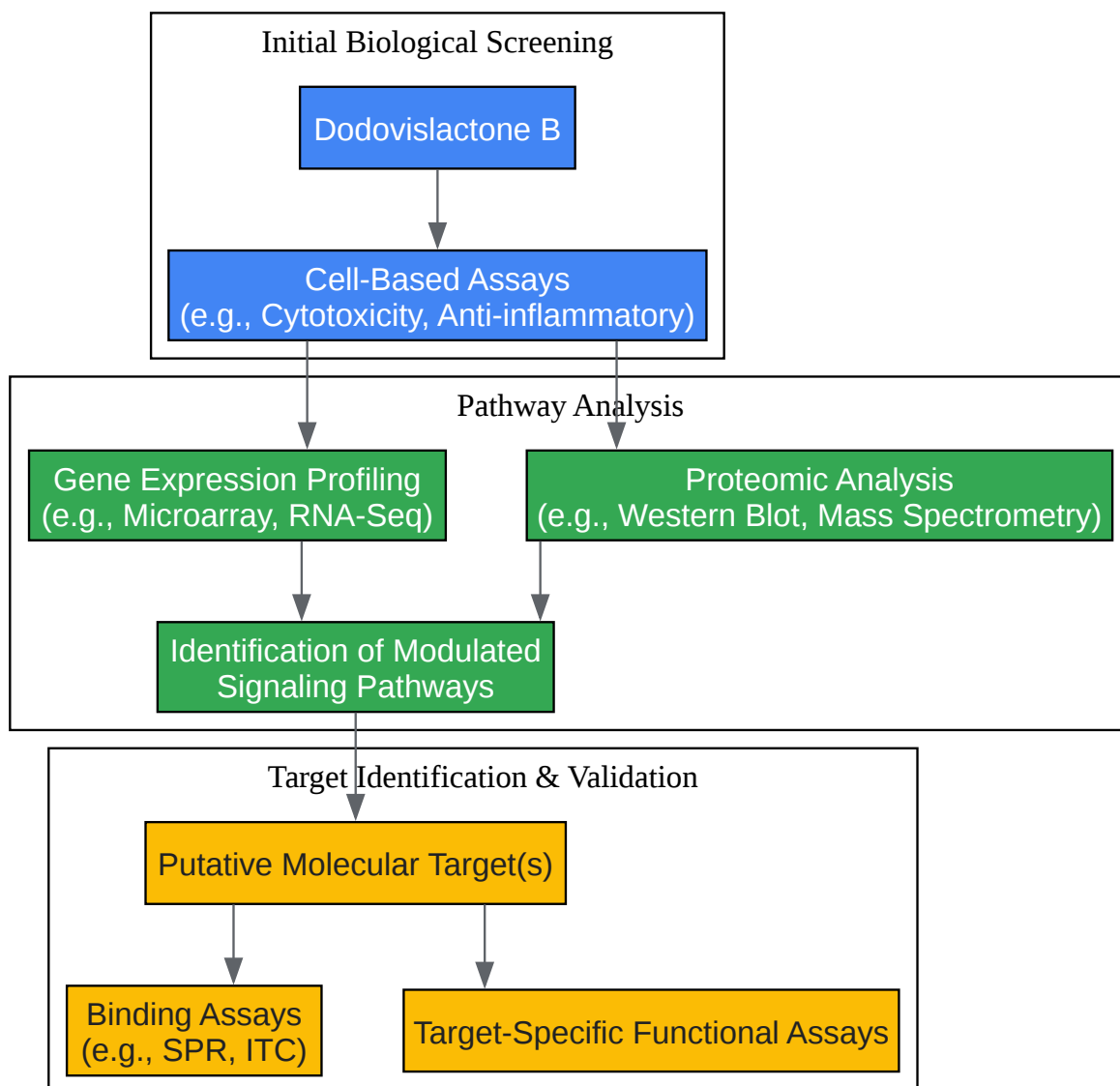
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Caption: General workflow for the isolation of **Dodovislactone B**.

Signaling Pathway Analysis

Currently, there is no specific information available in the scientific literature regarding the signaling pathways modulated by **Dodovislactone B**. Given the reported anti-inflammatory and cytotoxic activities of *Dodonaea viscosa* extracts, it is plausible that compounds like **Dodovislactone B** could interact with key inflammatory or cell proliferation pathways.

The following diagram illustrates a hypothetical workflow for investigating the potential mechanism of action of **Dodovislactone B**, starting from initial biological screening to target identification.



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Caption: Hypothetical workflow for elucidating the mechanism of action.

Conclusion

This technical guide provides a consolidated source of the currently available physicochemical data for **Dodovislactone B**. The detailed spectroscopic information will be invaluable for its identification and further chemical studies. While specific biological activity data for the pure

compound is limited, the known bioactivities of its source plant, *Dodonaea viscosa*, suggest that **Dodovislactone B** is a promising candidate for future pharmacological investigations. The provided workflows offer a roadmap for its isolation and the elucidation of its potential mechanisms of action. Further research is warranted to fully explore the therapeutic potential of this natural product.

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